

# Personal protective equipment for handling LU-002i

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LU-002i

Cat. No.: B12383119

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## Essential Safety and Handling Guide for LU-002i

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **LU-002i**, a subunit-selective human proteasome  $\beta$ 2c and  $\beta$ 2i inhibitor.

This document provides immediate and essential safety protocols for laboratory personnel working with **LU-002i**. Adherence to these guidelines is critical to ensure personal safety and proper disposal of hazardous materials.

## Immediate Safety and Logistical Information

**LU-002i** is a potent research chemical that requires careful handling to minimize exposure risks. The following table summarizes its key physical and chemical properties for quick reference.

Property	Value
Chemical Name	LU-002i
CAS Number	1838705-22-8[1]
Molecular Formula	C35H52N4O7[1]
Molecular Weight	640.81 g/mol [1]
Appearance	White to off-white solid[1]
Solubility	Soluble in DMSO ( $\geq 100$ mg/mL)[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month

## Personal Protective Equipment (PPE) for Handling LU-002i

A thorough risk assessment should be conducted before handling **LU-002i**. The following PPE is mandatory to prevent accidental exposure.

- **Eye and Face Protection:** Chemical safety goggles with side shields are required at all times. In situations with a splash hazard, a face shield must be worn in addition to safety goggles.
- **Hand Protection:** Chemically resistant gloves, such as nitrile, are required. Double gloving is recommended, particularly when handling stock solutions. Gloves must be changed immediately if contaminated.
- **Body Protection:** A fully buttoned lab coat must be worn to protect skin and clothing.
- **Respiratory Protection:** Work with **LU-002i** powder or solutions should be conducted in a certified chemical fume hood to avoid inhalation. If there is a risk of aerosolization outside of a fume hood, a NIOSH-approved respirator is necessary.

## Experimental Protocols

Solution Preparation:

- Ensure all required PPE is correctly worn.
- All handling of the solid compound and preparation of stock solutions must be performed in a certified chemical fume hood.
- Carefully weigh the desired amount of **LU-002i** powder.
- To prevent aerosolization, slowly add the solvent (e.g., DMSO) to the powder.
- Gently mix the solution until the solid is fully dissolved.
- Clearly label the container with the compound name, concentration, solvent, and date of preparation.

## Operational and Disposal Plans

Proper disposal of **LU-002i** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

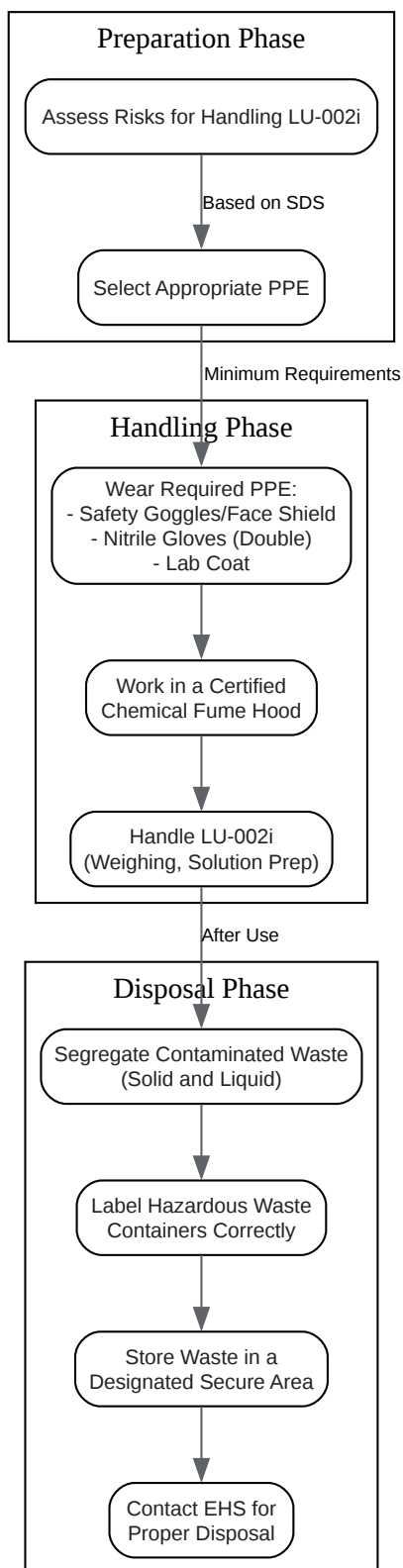
Waste Segregation and Collection:

- Solid Waste: All disposable materials contaminated with **LU-002i**, including pipette tips, tubes, and gloves, must be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated media should be collected in a clearly labeled, sealed hazardous waste container. Do not pour down the drain.

Disposal Procedure:

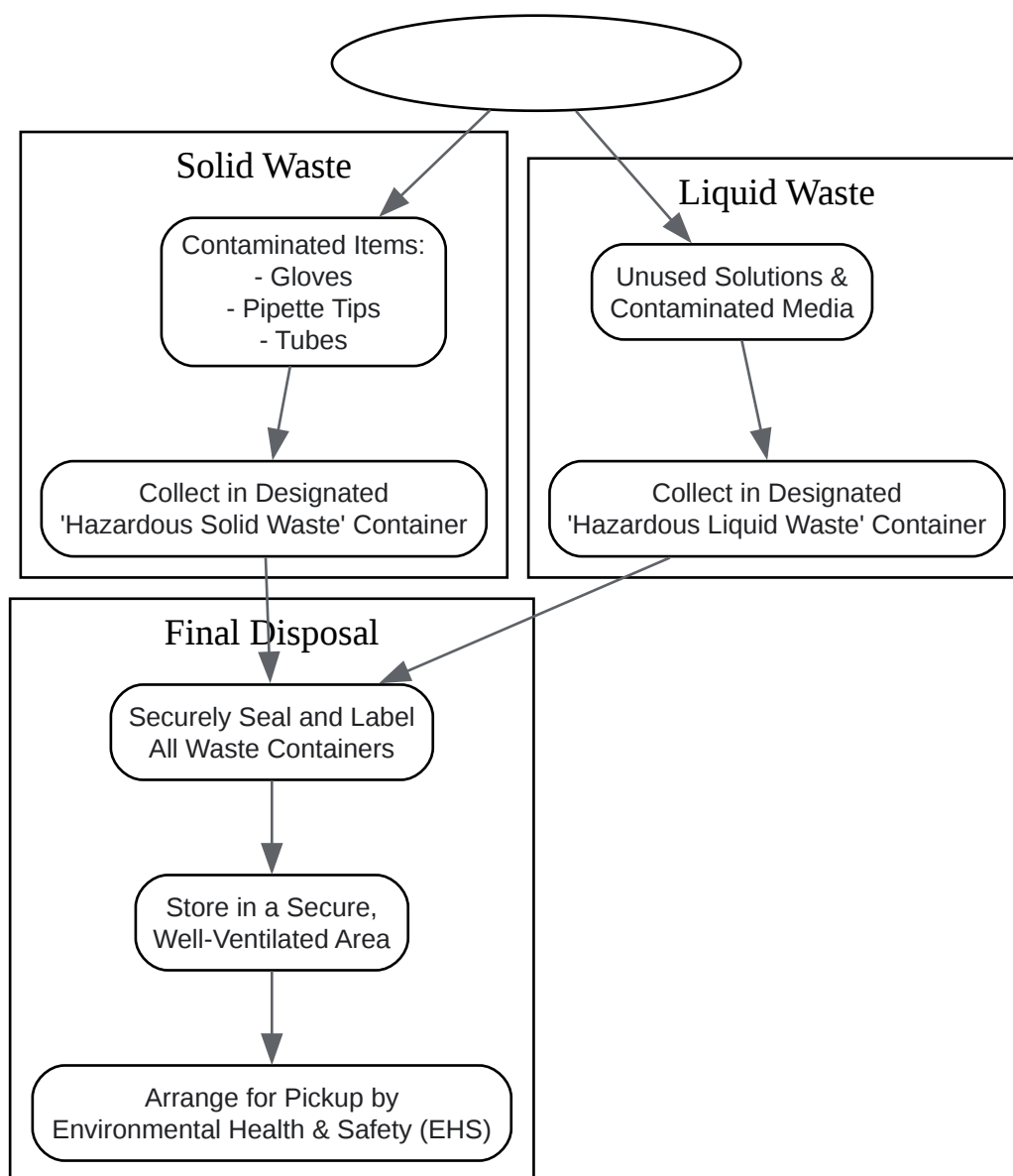
- Segregate solid and liquid waste into separate, compatible, and clearly labeled hazardous waste containers.
- Store waste containers in a designated, secure, and well-ventilated area.
- Follow your institution's guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for specific procedures.

## Mandatory Visualizations



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Caption: Workflow for PPE Selection and Use when Handling **LU-002i**.



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## References

- 1. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]

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Email: [info@benchchem.com](mailto:info@benchchem.com)